

# Essential Guide to the Safe Disposal of 1-Benzofuran-5-carbaldehyde

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## Compound of Interest

Compound Name: 1-Benzofuran-5-carbaldehyde

Cat. No.: B110962

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This document provides comprehensive guidance on the proper disposal procedures for **1-Benzofuran-5-carbaldehyde**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is critical for ensuring laboratory safety and environmental protection.

## Chemical and Hazard Data

Proper handling and disposal of **1-Benzofuran-5-carbaldehyde** begin with a clear understanding of its physical properties and associated hazards. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>6</sub> O <sub>2</sub>	[1]
Molecular Weight	146.14 g/mol	[1][2][3]
Appearance	Solid	[2]
Signal Word	Warning	[1][4]
Hazard Statements	H315: Causes skin irritation	[1][4]
H319: Causes serious eye irritation	[1][4]	
H335: May cause respiratory irritation	[1]	
Storage Class	13 - Non-Combustible Solids	[2]
Water Hazard Class	WGK 3 (Germany) - highly hazardous to water	[2]

## Personal Protective Equipment (PPE) and Handling

Prior to handling **1-Benzofuran-5-carbaldehyde** for any purpose, including disposal, it is imperative to be equipped with the appropriate Personal Protective Equipment (PPE).

- Eye Protection: Wear chemical safety goggles that conform to European Standard EN166.[1]
- Hand Protection: Use protective gloves.[1]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[1]
- Respiratory Protection: If ventilation is inadequate or exposure limits are exceeded, use a particle-filtering half mask (EN149:2001).[1]

Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood. [1] Avoid the formation of dust and prevent the chemical from coming into contact with skin, eyes, or clothing.[5]

## Step-by-Step Disposal Protocol

The recommended method for the disposal of **1-Benzofuran-5-carbaldehyde** is through a licensed professional waste disposal service. The following steps provide a procedural guide for preparing the chemical waste for collection.

Note: The following is a general guideline. Always consult your institution's Environmental Health and Safety (EHS) department for specific protocols and requirements.

### Step 1: Waste Segregation and Collection

- Carefully collect waste **1-Benzofuran-5-carbaldehyde**, including any contaminated materials such as weighing paper or disposable labware.
- Place the waste into a designated, properly labeled, and sealable chemical waste container.
- Ensure the container is made of a material compatible with the chemical.
- Do not mix this waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.

### Step 2: Container Labeling

- Clearly label the waste container with the full chemical name: "Waste **1-Benzofuran-5-carbaldehyde**".
- Include the appropriate hazard symbols (e.g., irritant).
- Indicate the approximate quantity of waste in the container.
- Add the date the waste was first added to the container.

### Step 3: Temporary Storage

- Store the sealed waste container in a designated, well-ventilated, and secure chemical waste storage area.
- The storage area should be cool and dry.<sup>[1]</sup>

- Ensure the storage area is away from incompatible materials.

#### Step 4: Arrange for Professional Disposal

- Contact your institution's EHS department or a licensed chemical waste disposal company to arrange for pickup and disposal.
- Provide them with the Safety Data Sheet (SDS) for **1-Benzofuran-5-carbaldehyde**.
- Follow their specific instructions for collection and transportation. It is recommended to dispose of the contents/container at an approved waste disposal plant.[\[4\]](#)

Environmental Precautions: It is crucial to prevent this chemical from being released into the environment.[\[1\]](#) Do not dispose of **1-Benzofuran-5-carbaldehyde** down the drain or in regular trash.

## Accidental Release Measures

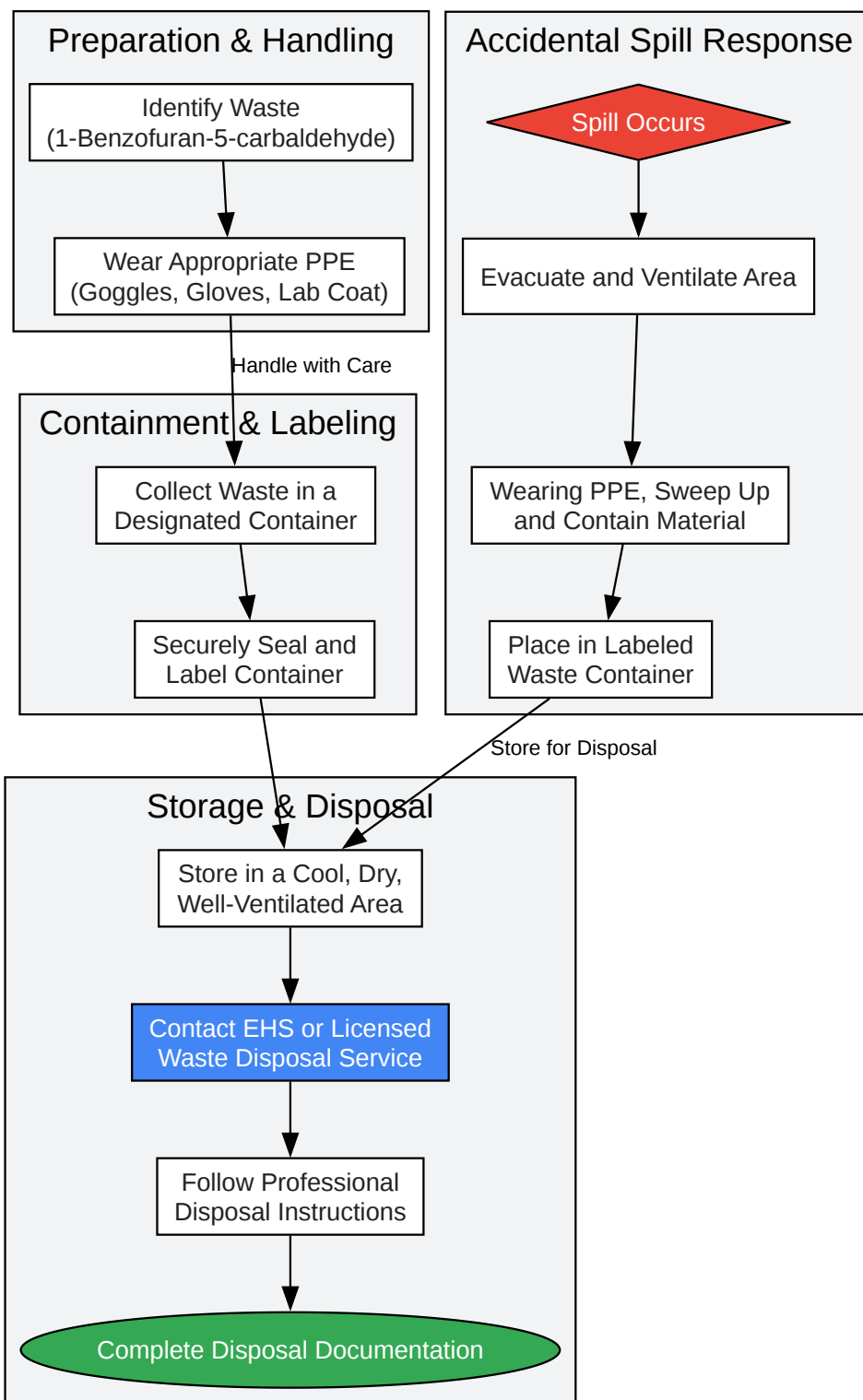
In the event of a spill, follow these procedures:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate personnel from the immediate vicinity.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Wearing appropriate PPE, sweep up the solid material.[\[1\]](#) Avoid generating dust.
- Collect: Shovel the spilled material into a suitable, labeled container for disposal.[\[1\]](#)
- Decontaminate: Clean the spill area as per your laboratory's standard operating procedures for chemical spills.
- Dispose: Treat the collected spilled material and any contaminated cleaning materials as chemical waste and follow the disposal protocol outlined in Section 3.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making and operational workflow for the proper disposal of **1-Benzofuran-5-carbaldehyde**.

### Disposal Workflow for 1-Benzofuran-5-carbaldehyde



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Caption: Disposal Workflow for **1-Benzofuran-5-carbaldehyde**.

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Address: 3281 E Guasti Rd

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